

# Measuring BAZ2B Degradation by dBAZ2B: Application Notes and Protocols

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## Compound of Interest

Compound Name: *dBAZ2B*  
Cat. No.: *B15542912*

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## Introduction

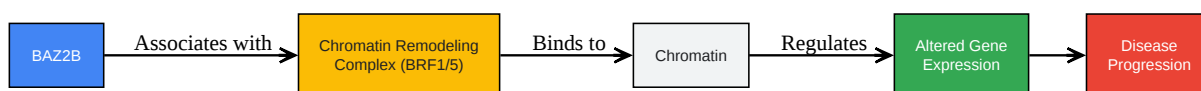
The targeted degradation of proteins represents a paradigm shift in therapeutic intervention, moving beyond simple inhibition to the complete removal of disease-causing proteins. Proteolysis-targeting chimeras (PROTACs) are a novel class of small molecules that facilitate this process by hijacking the cell's natural protein disposal machinery. **dBAZ2B** is a first-in-class PROTAC designed to selectively induce the degradation of Bromodomain Adjacent to Zinc Finger Domain 2B (BAZ2B), a protein implicated in various diseases due to its role in chromatin remodeling.<sup>[1][2]</sup>

These application notes provide detailed protocols for the measurement and characterization of **dBAZ2B**-mediated BAZ2B degradation, offering researchers the necessary tools to investigate its therapeutic potential. The methodologies described herein are essential for determining key parameters such as the half-maximal degradation concentration (DC50) and the maximum degradation level (Dmax).

## Signaling Pathway and Mechanism of Action

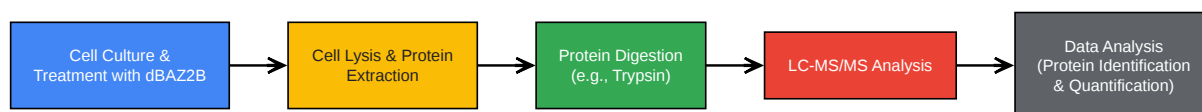
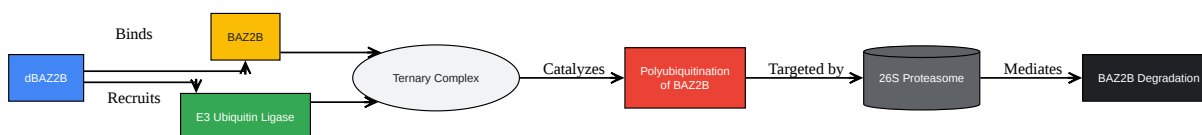
BAZ2B is a regulatory subunit of the ATP-dependent chromatin remodeling complexes BRF1 and BRF5.[3][4] These complexes play a crucial role in regulating DNA accessibility and gene transcription by controlling nucleosome positioning.[3] The bromodomain of BAZ2B specifically recognizes acetylated lysine residues on histone tails, tethering the remodeling complex to specific chromatin regions. Dysregulation of BAZ2B function has been associated with various diseases, including cancer.

**dBAZ2B** is a heterobifunctional molecule consisting of a ligand that binds to BAZ2B, a linker, and a ligand that recruits an E3 ubiquitin ligase. This ternary complex formation between BAZ2B, **dBAZ2B**, and the E3 ligase leads to the polyubiquitination of BAZ2B, marking it for degradation by the 26S proteasome. The removal of BAZ2B from the cell disrupts its function in chromatin remodeling, thereby impacting gene expression programs that may be driving disease.



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Caption: BAZ2B's role in chromatin remodeling and disease.



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## References

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- [2. pubs.acs.org \[pubs.acs.org\]](#)
- [3. Biochemical and cellular insights into the Baz2B protein, a non-catalytic subunit of the chromatin remodeling complex - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Biochemical and cellular insights into the Baz2B protein, a non-catalytic subunit of the chromatin remodeling complex - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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